

Dibromomethane: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Dibromomethane

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This technical guide provides an in-depth overview of the boiling and melting points of **dibromomethane** (CH_2Br_2), a halogenated hydrocarbon with applications as a solvent and reagent in organic synthesis. This document consolidates key physical data and outlines the standard experimental methodologies for their determination, offering a valuable resource for laboratory professionals.

Core Physical Properties of Dibromomethane

Dibromomethane, also known as methylene bromide, is a colorless to slightly brown liquid at room temperature.^{[1][2]} Its physical state is dictated by its melting and boiling points, which are critical parameters for its handling, storage, and application in various chemical processes.

Quantitative Data Summary

The following table summarizes the reported boiling and melting points of **dibromomethane** from various chemical data sources.

Physical Property	Value (°C)	Value (K)	Value (°F)	Source(s)
Boiling Point	96 - 98	369 - 371	205 - 208	[3] [4] [5] [6]
97	370.15	206.6	[7] [8]	
96.5	369.65	205.7	[9]	
Melting Point	-52	221.15	-61.6	[7]
-52.7	220.45	-62.86	[4]	
-53	220.15	-63.4	[3] [8]	

Experimental Determination of Physical Properties

The precise determination of boiling and melting points is fundamental to verifying the purity and identity of a chemical substance.[\[10\]](#)[\[11\]](#)[\[12\]](#) Standard laboratory protocols for these measurements are detailed below.

Melting Point Determination Protocol (Capillary Method)

The capillary method is a widely used technique to determine the melting point of a solid organic compound.[\[11\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Sample of the compound (solidified **dibromomethane**)

Procedure:

- **Sample Preparation:** A small amount of the solidified **dibromomethane** is finely ground using a mortar and pestle.[\[13\]](#)[\[14\]](#)
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 1-2 cm.[\[13\]](#)[\[14\]](#)
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.[\[11\]](#)
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower, more precise measurement (e.g., a heating rate of about 2°C per minute) starting from a temperature below the approximate melting point.[\[11\]](#)[\[15\]](#)
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample has completely melted are recorded. This range represents the melting point of the substance.[\[11\]](#)[\[14\]](#)

Boiling Point Determination Protocol (Distillation and Capillary Methods)

The boiling point of a liquid can be determined through several methods, including distillation and the capillary method (also known as the Siwoloboff method).[\[10\]](#)[\[16\]](#)

1. Distillation Method

This method is suitable when a larger quantity of the liquid is available and can also serve as a purification step.[\[16\]](#)

Apparatus:

- Distillation flask
- Condenser
- Receiving flask

- Thermometer
- Heating mantle or water bath
- Boiling chips

Procedure:

- Apparatus Assembly: A simple or fractional distillation apparatus is assembled. The liquid sample (**dibromomethane**) is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- Thermometer Placement: The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser. This ensures the measurement of the vapor temperature as it passes into the condenser.
- Heating: The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- Temperature Reading: The temperature is recorded when it stabilizes, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point of the liquid.^[17]

2. Capillary Method (for small sample volumes)

This micro method is ideal when only a small amount of the liquid is available.^{[10][18]}

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with oil)
- Rubber band or thread to attach the tube to the thermometer

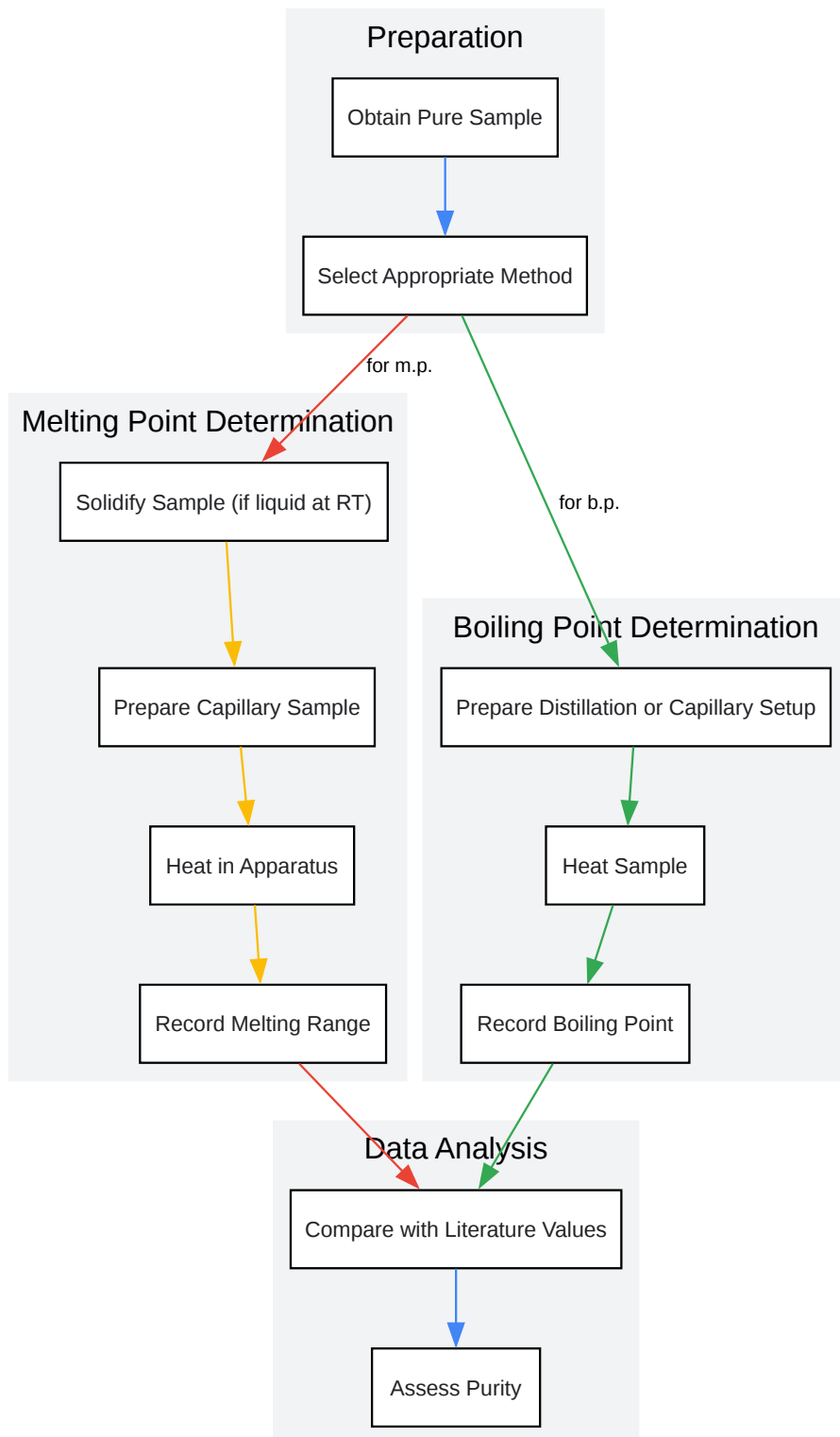
Procedure:

- **Sample Preparation:** A few drops of **dibromomethane** are placed in the small test tube.
- **Capillary Inversion:** A capillary tube, with its open end facing down, is placed inside the test tube containing the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer. The assembly is then immersed in a heating bath.
- **Heating:** The heating bath is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and exit as a stream of bubbles.
- **Observation:** Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat is then removed.
- **Boiling Point Determination:** As the apparatus cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid just begins to be drawn up into the capillary tube.^[18]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a chemical substance like **dibromomethane**.

Workflow for Physical Property Determination

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Caption: Logical workflow for determining the melting and boiling points of a chemical substance.

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